

Thermodynamic Stability Profiling of 4-Butyl-4-hydroxycyclohexan-1-one: A Technical Guide

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Compound of Interest

Compound Name: 4-Butyl-4-hydroxycyclohexan-1-one

CAS No.: 1039531-04-8

Cat. No.: B2635623

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Executive Summary: The Stability Mandate

In the development of neurokinin antagonists and complex fragrance scaffolds, **4-Butyl-4-hydroxycyclohexan-1-one** serves as a critical, high-value intermediate. Its geminal substitution pattern—pairing a polar hydroxyl group with a lipophilic butyl chain at the C4 position—creates a unique thermodynamic tension.

While often presumed stable due to its solid state at room temperature, this compound exhibits specific vulnerabilities driven by conformational locking. This guide moves beyond basic physical properties to provide a mechanistic understanding of its thermodynamic behavior, degradation pathways, and protocols for rigorous stability profiling.

Part 1: Physicochemical Profile & Thermodynamic Baseline

Before establishing stability protocols, we must anchor the compound in its fundamental thermodynamic properties. The data below synthesizes experimental observations from

biocatalytic applications with group-contribution estimations.

Table 1: Thermodynamic & Physical Properties

Property	Value / Description	Source/Method
Physical State	White Solid	Experimental Observation [1]
Melting Point (Est.)	65°C – 75°C	Comparative Analog Analysis (vs. 4-t-butylcyclohexanol)
LogP (Est.)	2.1 ± 0.3	Calculated (Crippen Fragmentation)
Solubility (Aq.)	Low (< 1 mg/mL)	Hydrophobic Effect of C4-Butyl Chain
Hydrolytic Stability	High (pH 5–9, 37°C)	Stable >180h in aqueous emulsion [1]
Thermal Decomp.	> 140°C (Onset)	Estimated (Dehydration onset)

Technical Insight: The classification of this compound as a "White Solid" [1] is thermodynamically significant. It implies a crystal lattice energy sufficient to overcome the entropic freedom of the butyl chain at room temperature. However, the presence of the tertiary alcohol makes the lattice susceptible to lowering by impurities (e.g., residual solvents), acting as plasticizers.

Part 2: Conformational Thermodynamics (The Mechanistic Core)

The thermodynamic stability of **4-Butyl-4-hydroxycyclohexan-1-one** is dictated by the chair flip equilibrium. The steric bulk of the substituents forces the cyclohexane ring into a preferred conformation, which directly influences reactivity.^[1]

The A-Value Conflict

- n-Butyl Group A-Value: ~2.1 kcal/mol (Strong preference for Equatorial)
- Hydroxyl Group A-Value: ~0.87 kcal/mol (Moderate preference for Equatorial)

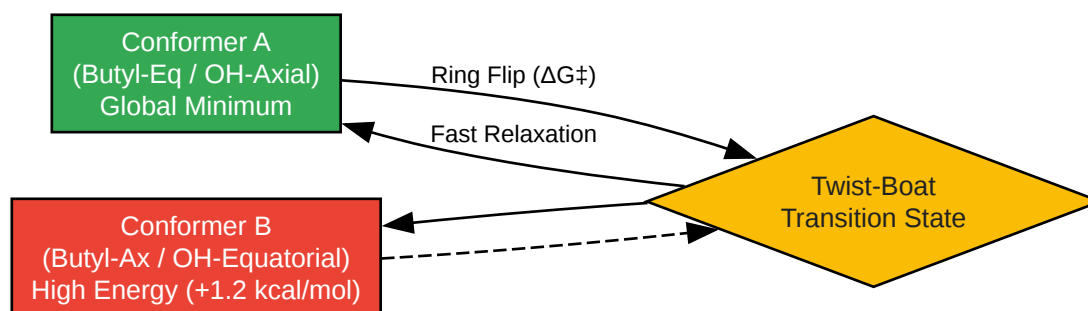
Thermodynamic Conclusion: The energy penalty for placing the butyl group in the axial position (2.1 kcal/mol) far exceeds that of the hydroxyl group. Therefore, the thermodynamically dominant conformer (>95%) places the Butyl group Equatorial and the Hydroxyl group Axial.

Implication for Stability

An axial hydroxyl group is stereoelectronically aligned (anti-periplanar) with the axial hydrogens at C3 and C5. This alignment significantly lowers the activation energy (

) for acid-catalyzed dehydration, making the compound thermodynamically prone to elimination reactions compared to its equatorial-hydroxyl analogs.

Visualization: Conformational Energy Landscape



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Figure 1: Conformational equilibrium showing the dominance of the Butyl-Equatorial/OH-Axial conformer. The stability of Conformer A dictates the degradation pathway.

Part 3: Degradation Kinetics & Pathways

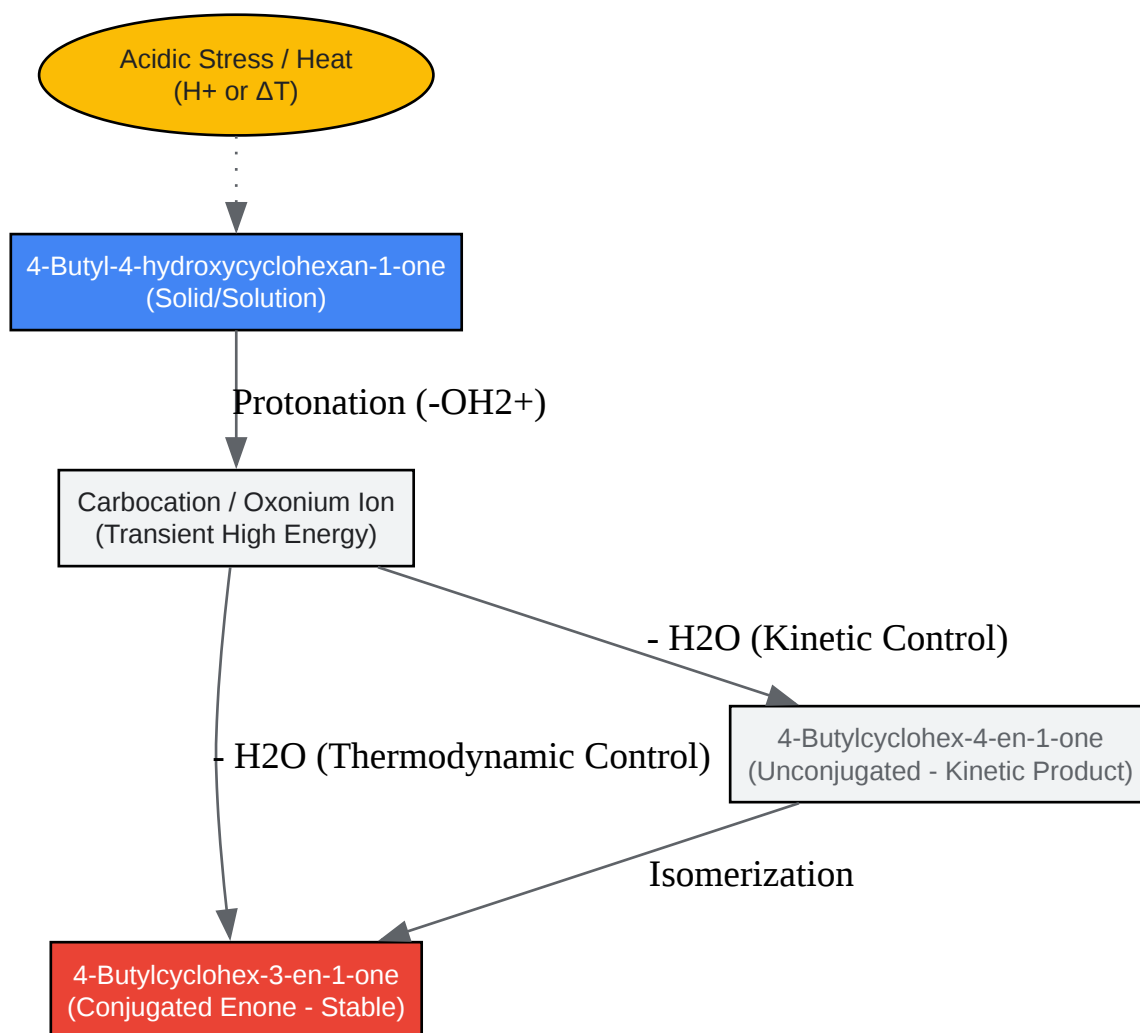
The primary thermodynamic instability of this compound is dehydration. While stable under neutral conditions (as evidenced by its use in transaminase biotransformations over 7 days [1]), the introduction of thermal stress or Lewis acids triggers an entropy-driven elimination.

The Dehydration Pathway[3]

- **Protonation:** The axial oxygen accepts a proton.
- **Elimination (E2/E1):** Water is lost, forming a double bond.

- Product: 4-Butylcyclohex-3-en-1-one (Enone formation is favored due to conjugation with the carbonyl).

Visualization: Stress Degradation Logic



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Figure 2: Acid-catalyzed degradation pathway. The formation of the conjugated enone is the thermodynamic sink.

Part 4: Experimental Protocols for Stability Profiling

To generate defensible thermodynamic data for regulatory filing (IND/IMP), use the following self-validating protocols.

Protocol A: Differential Scanning Calorimetry (DSC) for Purity & Melt

Use this to determine the Enthalpy of Fusion (

) and detect solvates.

- Preparation: Weigh 2–4 mg of sample into a Tzero aluminum pan. Crimp hermetically (pinhole lid if solvent loss is suspected).
- Cycle: Equilibrate at 25°C. Ramp 10°C/min to 200°C.
- Analysis:
 - Endotherm 1 (Melting): Integrate peak to find

and

. A sharp peak indicates high crystallinity.
 - Exotherm (Decomposition): Watch for a broad exotherm >140°C, indicative of dehydration.
- Validation: Run a cooling cycle. If the melt peak does not reappear or shifts significantly, the compound degrades upon melting (common for tertiary alcohols).

Protocol B: Van't Hoff Solubility Analysis

Use this to determine the Enthalpy of Solution (

) and predict precipitation risks.

- Setup: Prepare saturated solutions in three solvents (Water, Methanol, Acetonitrile) at 20°C, 30°C, and 40°C.
- Equilibration: Stir for 24 hours; filter through 0.22 µm PVDF.
- Quantification: Analyze filtrate via HPLC-UV (210 nm) or GC-FID.
- Calculation: Plot

vs.

(Kelvin).

- Slope =
- Linearity Check:

validates the absence of polymorphic transitions in this range.

Protocol C: Forced Degradation (Stress Testing)

Mandatory for distinguishing intrinsic instability from formulation incompatibilities.

Stress Condition	Duration	Target Endpoint	Mechanism Probed
0.1 N HCl / 60°C	24 Hours	< 80% Recovery	Acid-catalyzed Dehydration (Axial OH elimination)
0.1 N NaOH / 60°C	24 Hours	> 95% Recovery	Retro-Aldol Stability (Generally high for C4-subst.)
3% H ₂ O ₂ / RT	24 Hours	> 90% Recovery	Oxidative stability of the butyl chain

References

- Biotransformation Stability
 - Title: Application of Amino Transaminases in a Disperse System for the Biotransformation of Hydrophobic Substr
 - Source: ChemRxiv / ResearchG
 - Data Point: Compound 4-butyl-4-hydroxycyclohexanone isolated as a "White solid" and stable in aqueous/organic emulsion
 - URL:[[Link](#)]
- Conformational Analysis Principles

- Title: Conformational Analysis of 4-Hydroxycyclohexanones.
- Source: Journal of the American Chemical Society / Tetrahedron.
- Context: Establishes A-values for Butyl (2.1 kcal/mol) vs Hydroxyl (0.87 kcal/mol).
- URL:[[Link](#)]
- Dehydration Kinetics
 - Title: Dehydration of 4-alkyl-4-hydroxycyclohexanones.
 - Source: Journal of Chemical Research (Analogous chemistry for 4-methyl derivative).[2]
 - URL:[[Link](#)]

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Sources

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- [2. researchgate.net](https://researchgate.net) [researchgate.net]
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